

Proper Disposal of Bourgeonal: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bourgeonal*

Cat. No.: *B016135*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **Bourgeonal**, a fragrance ingredient also used in research. Adherence to these procedures is critical to protect personnel and the environment.

Hazard Assessment and Regulatory Compliance

Bourgeonal is classified as a hazardous substance, and its disposal is regulated. It is crucial to manage it as hazardous waste in accordance with local, state, and federal regulations.^{[1][2][3]} Key hazards associated with **Bourgeonal** include:

- Toxicity: Toxic if swallowed and toxic to aquatic life with long-lasting effects.^{[1][4]}
- Skin Sensitization: May cause an allergic skin reaction.
- Skin and Eye Irritation: Causes skin and serious eye irritation.
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.

Due to these hazards, **Bourgeonal** should never be disposed of down the drain or in regular trash.

Quantitative Data Summary

The following table summarizes key quantitative data for **Bourgeonal**, extracted from safety data sheets.

Property	Value	Reference
CAS Number	18127-01-0	
Molecular Formula	C13H18O	
Molecular Weight	190 g/mol	
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	
Vapor Pressure	0.01 mm Hg at 25 °C	
Oral LD50 (Rat)	2700 mg/kg	
Dermal LD50 (Rabbit)	> 5000 mg/kg	

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Bourgeonal** waste in a laboratory setting. This procedure is based on general hazardous waste management guidelines.

I. Personal Protective Equipment (PPE):

- Before handling **Bourgeonal** waste, ensure appropriate PPE is worn, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety glasses or goggles.
 - Laboratory coat.

II. Waste Segregation and Collection:

- **Designate a Waste Container:** Use a dedicated, properly labeled hazardous waste container for **Bourgeonal** waste. The container must be compatible with the chemical and have a secure, leak-proof closure.
- **Incompatible Materials:** Do not mix **Bourgeonal** waste with incompatible materials such as strong acids, strong bases, or oxidizing agents.
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Bourgeonal**." Include the date when the first waste was added.

III. Storage in a Satellite Accumulation Area (SAA):

- **Location:** Store the **Bourgeonal** waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.
- **Container Management:** Keep the waste container closed at all times except when adding waste.
- **Accumulation Limits:** Do not exceed the maximum accumulation limits for hazardous waste in your SAA (typically 55 gallons).

IV. Arranging for Disposal:

- **Contact Environmental Health and Safety (EHS):** When the waste container is full or has been in storage for the maximum allowed time (check your institution's policy, often up to one year), contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.
- **Documentation:** Complete any required waste disposal forms provided by your EHS department.

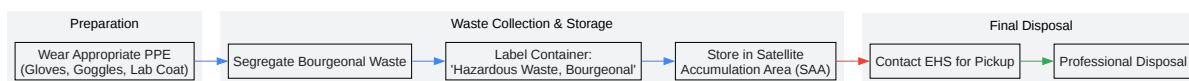
V. Spill Management:

- **Containment:** In case of a spill, immediately contain the spillage using inert absorbent materials like sand, clay, or diatomaceous earth.

- Cleanup: Carefully collect the absorbed material and place it in the designated hazardous waste container.
- Ventilation: Ensure adequate ventilation in the spill area.
- Reporting: Report the spill to your laboratory supervisor and EHS department.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Bourgeonal**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Bourgeonal** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **Bourgeonal**, minimizing risks to themselves and the environment, thereby fostering a culture of safety and responsibility in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemtexusa.com [chemtexusa.com]
- 2. mu-intel.com [mu-intel.com]
- 3. perfumersworld.com [perfumersworld.com]

- 4. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- To cite this document: BenchChem. [Proper Disposal of Bourgeonal: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b016135#bourgeonal-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com